# A Technical Guide to the Structural Analysis of Fluorinated Pyrrolidine Carboxylates

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *1-Tert-butyl 3-methyl 3-fluoropyrrolidine-1,3-dicarboxylate* |
| *CAS No.:* | *942189-96-0* |
| *Cat. No.:* | *B1397894* |

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Abstract: This technical guide provides a comprehensive, in-depth analysis of the structural elucidation of N-Boc protected 3-fluoro-3-carboxylate pyrrolidine derivatives, a class of compounds of significant interest in medicinal chemistry and drug development.[1] Due to the absence of public domain data for the specific molecule "1-Boc-3-methyl-3-fluoropyrrolidine-1,3-dicarboxylate," this paper will use the closely related and well-characterized analogue, tert-butyl 3-fluoro-3-(methoxycarbonyl)pyrrolidine-1-carboxylate, as a representative model. We will explore a multi-technique approach, integrating Mass Spectrometry, NMR Spectroscopy, and computational methods to build a complete and validated structural picture. The causality behind each experimental choice is detailed, providing a framework for researchers facing similar analytical challenges with novel fluorinated heterocyclic compounds.

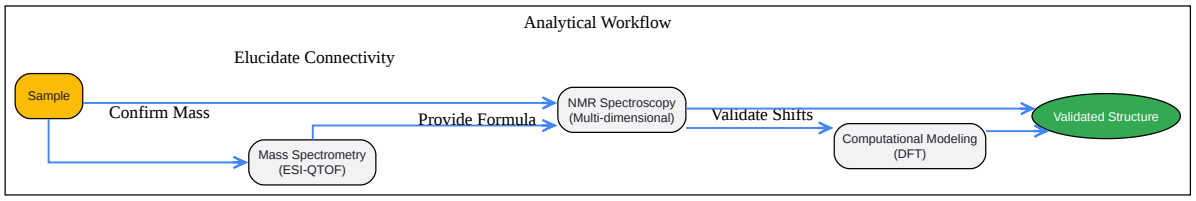
## Introduction: The Challenge of Fluorinated Heterocycles

Fluorinated pyrrolidines are privileged scaffolds in modern drug discovery. The strategic incorporation of fluorine can profoundly modulate a molecule's metabolic stability, lipophilicity, and binding affinity.[2] However, the very features that make them attractive—namely the

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stereoelectronic effects of the fluorine atom—also introduce significant complexity into their structural analysis.[3] The pyrrolidine ring's conformational flexibility, combined with the large chemical shift dispersion and complex coupling patterns induced by the $^{19}F$ nucleus, demands a rigorous and multi-faceted analytical strategy.[3][4]

This guide presents a systematic workflow for the unambiguous characterization of such molecules, using tert-butyl 3-fluoro-3-(methoxycarbonyl)pyrrolidine-1-carboxylate as a case study. We will demonstrate how orthogonal analytical techniques can be synergistically employed to overcome ambiguity and deliver a high-confidence structural assignment.




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Caption: Integrated workflow for structural elucidation.

# Mass Spectrometry: Confirming the Foundation

The first step in any structural analysis is to confirm the molecular weight and elemental composition. High-Resolution Mass Spectrometry (HRMS) is the definitive technique for this purpose.

## Experimental Rationale & Protocol

Causality: Electrospray Ionization (ESI) is chosen as the ionization method because it is a "soft" technique that minimizes in-source fragmentation, making it ideal for observing the intact molecular ion.[5] A Time-of-Flight (TOF) analyzer is selected for its high mass accuracy, which is essential for determining the elemental formula.

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Protocol: ESI-QTOF Mass Spectrometry

- Sample Preparation: Dissolve the compound (approx. 1 mg) in 1 mL of methanol. Dilute this stock solution 1:100 with 50:50 acetonitrile:water containing 0.1% formic acid.
- Instrumentation: Utilize a Quadrupole Time-of-Flight (Q-TOF) mass spectrometer.
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Infusion: Introduce the sample via direct infusion at a flow rate of 5 µL/min.
- Data Acquisition: Acquire data over a mass range of m/z 50-500. The instrument should be calibrated to ensure mass accuracy below 5 ppm.

## Expected Data & Interpretation

The primary ion expected is the protonated molecule, $[M+H]^+$. Given the presence of the tert-butyl group, a characteristic fragment corresponding to the loss of isobutylene (56 Da) is also anticipated, which can be a key diagnostic marker for Boc-protected compounds.[6][7]

Table 1: Predicted HRMS Data

| Ion | Calculated m/z | Observed m/z (Expected) | Interpretation |
|---|---|---|---|
| $[C_{11}H_{18}FNO_4+H]^+$ | 248.1292 | < 248.1300 | Protonated molecular ion |
| $[C_{11}H_{18}FNO_4+Na]^+$ | 270.1112 | < 270.1120 | Sodium adduct |
| $[C_7H_{10}FNO_4+H]^+$ | 192.0666 | < 192.0670 | Loss of isobutylene ($C_4H_8$) from Boc group |

The observation of these ions with high mass accuracy provides strong evidence for the compound's elemental composition, laying a trustworthy foundation for the more detailed analysis to follow.

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# NMR Spectroscopy: Assembling the Molecular Skeleton

Nuclear Magnetic Resonance (NMR) spectroscopy is the most powerful tool for elucidating the precise connectivity and stereochemistry of organic molecules. For a fluorinated compound, a suite of 1D and 2D experiments, including $^{1}H$, $^{13}C$, and $^{19}F$ NMR, is indispensable.[8]

## Causality of the NMR Experiment Suite

- $^{1}H$ NMR: Provides information on the number and environment of protons.
- $^{13}C\{^{1}H\}$ NMR: Reveals the carbon backbone of the molecule.
- $^{19}F$ NMR: Directly observes the fluorine atom, which is highly sensitive to its electronic environment.[4] Its chemical shift and couplings are critical for confirming its position.
- COSY (Correlation Spectroscopy): Identifies protons that are coupled to each other (typically through 2-3 bonds), establishing H-H connectivity within the pyrrolidine ring.
- HSQC (Heteronuclear Single Quantum Coherence): Correlates protons directly to the carbons they are attached to, confirming C-H bonds.
- HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons over 2-3 bonds. This is crucial for identifying quaternary carbons (like the C=O groups and C3) and piecing together the molecular fragments.[9]
- HOESY (Heteronuclear Overhauser Effect Spectroscopy): A through-space correlation experiment that can reveal spatial proximity between $^{1}H$ and $^{19}F$ nuclei, aiding in conformational analysis.[3]

## Experimental Protocol: NMR Analysis

- Sample Preparation: Dissolve ~10-15 mg of the compound in ~0.6 mL of deuterated chloroform ($CDCl_3$).
- Instrumentation: A 400 MHz (or higher) NMR spectrometer equipped with a multinuclear probe.

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- 1D Spectra Acquisition:
  - Acquire $^{1}H$ spectrum (16 scans).
  - Acquire $^{13}C\{^{1}H\}$ spectrum (1024 scans).
  - Acquire $^{19}F$ spectrum (64 scans), which can be run with or without $^{1}H$ decoupling to observe H-F couplings.
- 2D Spectra Acquisition: Acquire COSY, HSQC, and HMBC spectra using standard instrument parameters. Optimize the HMBC experiment for a long-range coupling constant of 8 Hz.

## Predicted Spectral Data & Interpretation

The combination of these experiments allows for the complete assignment of all proton and carbon signals. The $^{19}F$ NMR will show a single resonance, likely a multiplet due to coupling with the adjacent protons on C2 and C4. The HMBC spectrum is particularly revealing, showing key correlations from the Boc-methyl protons to the Boc-carbonyl carbon, and from the methoxy protons to the ester-carbonyl carbon and C3.

Caption: Expected key long-range HMBC correlations.

Table 2: Predicted $^{1}H$ and $^{13}C$ NMR Chemical Shifts (in $CDCl_3$)

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| Position | Predicted $^{13}C$ δ (ppm) | Predicted $^{1}H$ δ (ppm) | Multiplicity | Key HMBC Correlations |
|---|---|---|---|---|
| Boc $C(CH_3)_3$ | ~80.5 | ~1.45 | s (9H) | Boc C=O |
| Boc $C(CH_3)_3$ | ~28.4 | - | - | - |
| Boc C=O | ~154.0 | - | - | - |
| C2 | ~55.0 | ~3.5-3.8 | m (2H) | C3, C4, Boc C=O |
| C3 | ~~95.0 (d, J~~180 Hz) | - | - | - |
| C4 | ~~35.0 (d, J~~20 Hz) | ~2.2-2.5 | m (2H) | C2, C3, C5 |
| C5 | ~46.0 | ~3.4-3.7 | m (2H) | C4, Boc C=O |
| Ester C=O | ~168.0 | - | - | - |
| $OCH_3$ | ~53.0 | ~3.75 | s (3H) | Ester C=O, C3 |

Note: d denotes a doublet due to C-F coupling. The complexity of the pyrrolidine proton signals (m, multiplet) arises from diastereotopicity and mutual coupling.

# Computational Chemistry: A Tool for Validation

To further increase confidence in the structural assignment, particularly regarding the NMR chemical shifts, in silico methods can be employed. Density Functional Theory (DFT) has become a powerful tool for predicting NMR parameters.[10][11]

## Rationale and Protocol

Causality: By calculating the magnetic shielding tensors for the proposed structure, we can predict the $^{13}C$ and $^{19}F$ NMR chemical shifts. Comparing these predicted values with the experimental data serves as an excellent validation check. The ωB97XD functional with an appropriate basis set like aug-cc-pVDZ is often recommended for its balance of accuracy and computational cost in predicting $^{19}F$ shifts.[12]

Protocol: DFT Calculation for NMR Prediction

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- Structure Generation: Build the 3D structure of the molecule in an appropriate software package.
- Conformational Search: Perform a conformational search to locate the lowest energy conformer(s).
- Geometry Optimization: Optimize the geometry of the lowest energy conformer using DFT (e.g., ωB97XD/6-31+G(d,p)).
- NMR Calculation: Perform an NMR shielding calculation using the Gauge-Independent Atomic Orbital (GIAO) method at a higher level of theory (e.g., ωB97XD/aug-cc-pVDZ).[12]
- Shift Prediction: Convert the calculated isotropic shielding values (σ) to chemical shifts (δ) by referencing against a standard compound (e.g., TMS for $^{13}C$, $CFCl_3$ for $^{19}F$) calculated at the same level of theory.

A strong correlation between the calculated and experimental chemical shifts provides authoritative grounding for the final structural assignment.

## The Gold Standard: X-ray Crystallography

While not always feasible, single-crystal X-ray diffraction provides the most unambiguous structural data, including bond lengths, bond angles, and absolute stereochemistry in the solid state.[13][14] Obtaining a high-quality single crystal can be a significant bottleneck, but if successful, it represents the ultimate validation of a proposed structure.[15] The pyrrolidine ring conformation, often an envelope or twist form, can be definitively determined through this method.[14]

## Conclusion

The structural elucidation of complex molecules like tert-butyl 3-fluoro-3-(methoxycarbonyl)pyrrolidine-1-carboxylate is a process of accumulating and synthesizing evidence from multiple, orthogonal analytical techniques. The workflow presented here—beginning with HRMS to establish the molecular formula, followed by a comprehensive suite of NMR experiments to map atomic connectivity, and validated by computational modeling—provides a robust and self-validating system. Each step builds upon the last, systematically

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reducing ambiguity and culminating in a high-confidence, fully characterized molecular structure that researchers and drug development professionals can trust.

## References


- Gerig, J. T. (2001). Fluorine NMR. University of California, Santa Barbara. Available at: [Link]
- Cormanich, R. A., et al. (2022). A computational tool to accurately and quickly predict 19F NMR chemical shifts of molecules with fluorine–carbon and fluorine–boron bonds. Royal Society of Chemistry. Available at: [Link]
- Joule, J. A., et al. (1999). 1H NMR and X-Ray Crystallographic Studies of p-Toluenesulfonamides of 2,5-Di(pyrrol-2-yl)-pyrrolidines. Royal Society of Chemistry. Available at: [Link]
- Ghosh, A. K., et al. (2010). Differentiation of Boc-protected alpha,delta-/delta,alpha- and beta,delta-/delta,beta-hybrid peptide positional isomers by electrospray ionization tandem mass spectrometry. PubMed. Available at: [Link]
- Alotaibi, M. R., Husbands, S. M., & Blagbrough, I. S. (2015). 1H, 13C, 15N HMBC, and 19F NMR spectroscopic characterisation of seized flephedrone, cut with benzocaine. ResearchGate. Available at: [Link]
- Combettes, L. E., et al. (2012). Conformational analysis of fluorinated pyrrolidines using 19F-1H scalar couplings and heteronuclear NOEs. PubMed. Available at: [Link]
- Kiraly, P., et al. (2020). New 19F NMR methodology reveals structures of molecules in complex mixtures of fluorinated compounds. National Institutes of Health. Available at: [Link]
- Cormanich, R. A., et al. (2022). A computational tool to accurately and quickly predict 19F NMR chemical shifts of molecules with fluorine-carbon and fluorine-boron bonds. ChemRxiv. Available at: [Link]
- D'hooghe, M., & De Kimpe, N. (2008). Pyrrolidine in Drug Discovery: A Versatile Scaffold for Novel Biologically Active Compounds. MDPI. Available at: [Link]


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- Mifkovic, I., et al. (2021). Computational protocol for predicting 19F NMR chemical shifts for PFAS and connection to PFAS structure. Wiley Online Library. Available at: [Link]
- Moser, A. (2008). Confirmation of Synthesis: using MS to identify a protective group. ACD/Labs. Available at: [Link]
- Nanalysis Corp. (2023). The Wonders of Fluorine-19 NMR Spectroscopy for Pesticide Analysis. Nanalysis. Available at: [Link]
- ResearchGate. (2021). How can I avoid the Boc-cleavage during Mass Analysis?. ResearchGate. Available at: [Link]

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## Sources

- 1. Frontiers | Recent insights about pyrrolidine core skeletons in pharmacology [frontiersin.org]
- 2. NMR blog - The Wonders of Fluorine-19 NMR Spectroscopy for Pesticide Analysis — Nanalysis [nanalysis.com]
- 3. Conformational analysis of fluorinated pyrrolidines using 19F-1H scalar couplings and heteronuclear NOEs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. biophysics.org [biophysics.org]
- 5. researchgate.net [researchgate.net]
- 6. Differentiation of Boc-protected alpha,delta-/delta,alpha- and beta,delta-/delta,beta-hybrid peptide positional isomers by electrospray ionization tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. acdlabs.com [acdlabs.com]
- 8. researchgate.net [researchgate.net]
- 9. New 19F NMR methodology reveals structures of molecules in complex mixtures of fluorinated compounds - PMC [pmc.ncbi.nlm.nih.gov]

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- 10. A computational tool to accurately and quickly predict 19 F NMR chemical shifts of molecules with fluorine–carbon and fluorine–boron bonds - Physical Chemistry Chemical Physics (RSC Publishing) DOI:10.1039/D2CP02317B [pubs.rsc.org]
- 11. chemrxiv.org [chemrxiv.org]
- 12. par.nsf.gov [par.nsf.gov]
- 13. 1H NMR and X-Ray Crystallographic Studies of p-Toluenesulfonamides of 2,5-Di(pyrrol-2-yl)pyrrolidines - Journal of Chemical Research, Synopses (RSC Publishing) [pubs.rsc.org]
- 14. pdf.benchchem.com [pdf.benchchem.com]
- 15. Pyrrolidine in Drug Discovery: A Versatile Scaffold for Novel Biologically Active Compounds - PMC [pmc.ncbi.nlm.nih.gov]

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